

# Synthesis process for deuterated ethyl cyclopropylcarboxylate.

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## Compound of Interest

Compound Name: *Ethyl Cyclopropylcarboxylate-d5*  
(Major)

Cat. No.: B586708

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## Synthetic Strategy

The most straightforward and efficient strategy for the synthesis of deuterated ethyl cyclopropylcarboxylate involves a two-step process:

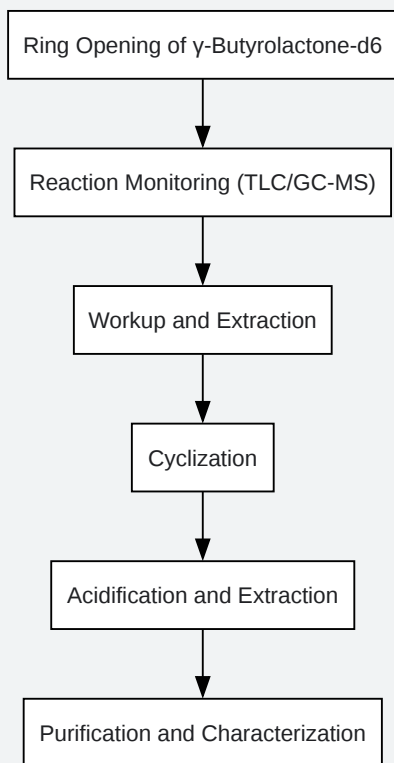
- **Synthesis of Deuterated Cyclopropanecarboxylic Acid:** This step utilizes a deuterated starting material,  $\gamma$ -butyrolactone-d<sub>6</sub>, which undergoes ring-opening and subsequent cyclization to form deuterated cyclopropanecarboxylic acid.
- **Esterification:** The deuterated cyclopropanecarboxylic acid is then esterified with ethanol to yield the final product, deuterated ethyl cyclopropylcarboxylate.

This approach is advantageous as it introduces the deuterium labels at an early stage, ensuring high isotopic enrichment in the final product.

## Synthesis Pathway Diagram

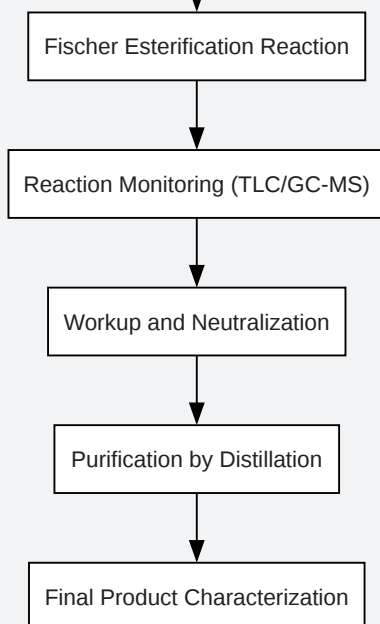


## Synthesis of Cyclopropanecarboxylic Acid-d5



Intermediate Product

## Esterification to Ethyl Cyclopropylcarboxylate-d5



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